

1-(Trifluoromethyl)piperidine: Spectroscopic Profile & Technical Guide

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Compound of Interest

Compound Name: 1-(Trifluoromethyl)piperidine

CAS No.: 657-45-4

Cat. No.: B14757951

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Executive Summary

1-(Trifluoromethyl)piperidine (CAS: 2340-97-8 / 768-31-0 for isomer reference) represents a distinct class of

-trifluoromethyl amines (

). Unlike their widely available

-trifluoromethyl isomers (e.g., 2-, 3-, or 4-trifluoromethylpiperidine), the

-CF

variant places the fluoroalkyl group directly on the nitrogen atom. This modification significantly alters the basicity (

), lipophilicity, and metabolic stability of the piperidine ring, making it a valuable, albeit challenging, motif in modern drug discovery.

Historically considered hydrolytically unstable, recent advances in synthetic methodology (e.g., using AgF/CS

) have enabled the efficient isolation and characterization of these compounds. This guide provides the definitive spectroscopic data and handling protocols required for their identification and utilization.

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10][11]

Property	Data
IUPAC Name	1-(Trifluoromethyl)piperidine
Molecular Formula	C
	H
	F
	N
Molecular Weight	153.15 g/mol
Structure	Tertiary amine with
	-CF
	substitution
Stability	Sensitive to hydrolysis; stable in organic solvents (CDCl
	, DMSO-
	)
Key Feature	Reduced basicity compared to
	-methyl piperidine due to electron-withdrawing CF

Spectroscopic Characterization

The following data represents the consensus spectroscopic signature for

-trifluoromethyl dialkylamines, specifically adapted for the piperidine scaffold based on modern synthetic literature (Wang et al., 2024; Harder & Smith, 1961).

Nuclear Magnetic Resonance (NMR)

The presence of the

-CF

group introduces characteristic splitting patterns due to

C-

F and

H-

F coupling.

¹F NMR (376 MHz, CDCl

)

The diagnostic signal for the

-CF

group appears as a singlet (or broad singlet) in the region distinct from

-CF

groups.

- Shift:

-53.0 to -58.0 ppm (typically -56.5 ppm).

- Multiplicity: Singlet (s). Note: May appear as a quintet if high-resolution coupling to -protons is resolved, but often appears as a singlet due to conformational averaging.

¹H NMR (400 MHz, CDCl

)

The

-protons (adjacent to Nitrogen) are deshielded relative to unsubstituted piperidine.

- 3.10 – 3.40 ppm: Multiplet (4H,

-CH

). These protons may show broadening due to long-range coupling with fluorine (

).

- 1.60 – 1.75 ppm: Multiplet (4H,

-CH

).

- 1.50 – 1.60 ppm: Multiplet (2H,

-CH

).

C NMR (101 MHz, CDCl

)

The carbon spectrum is dominated by the quartet splitting of the trifluoromethyl carbon and the adjacent

-carbons.[\[1\]](#)

- 122.5 ppm: Quartet (

Hz). Assigned to N-CF

.

- 47.0 ppm: Quartet (

Hz) or Broad Singlet. Assigned to

-CH

.

- 25.5 ppm: Singlet. Assigned to

-CH

.

- 23.8 ppm: Singlet. Assigned to

-CH

.

Infrared Spectroscopy (FT-IR)

The

-CF

bond exhibits strong characteristic stretching vibrations.

- 1150 – 1350 cm

: Strong C-F stretching bands (typically multiple bands due to CF asymmetry).

- No N-H stretch: Absence of bands >3300 cm

confirms tertiary amine structure.

Mass Spectrometry (MS)

- Ionization Mode: EI (70 eV) or ESI+.

- Molecular Ion (

): m/z 153 (often weak in EI).

- Base Peak: m/z 69 (

) or m/z 84 (

, loss of CF

).

- Fragmentation:
 - (Piperidinylium cation)

Experimental Synthesis Protocol

Methodology: Silver-Mediated Desulfurizing Fluorination (AgF/CS

). Source: Adapted from Wang et al., CCS Chem., 2024.

This protocol avoids the use of toxic gaseous reagents like SF₆ (used in early 1960s methods) and utilizes stable solid reagents.

Reagents

- Piperidine (1.0 equiv)^[2]
- Carbon Disulfide (CS₂) (1.5 equiv)
- Silver Fluoride (AgF) (3.0 - 4.0 equiv)
- Solvent: Anhydrous Acetonitrile (MeCN) or DCM.

Step-by-Step Workflow

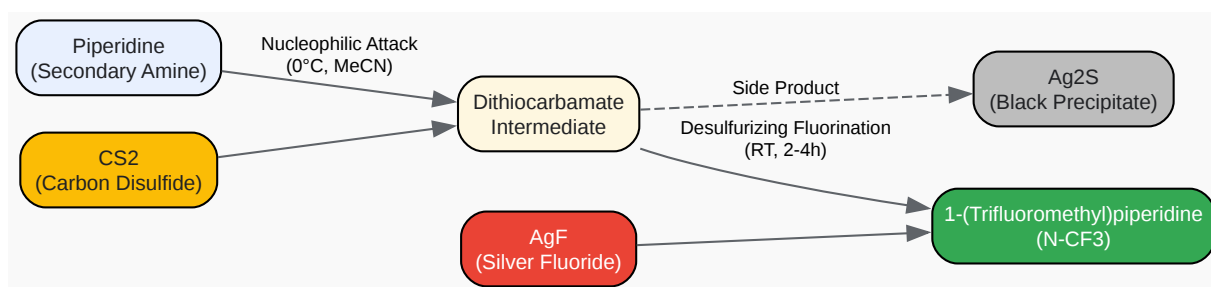
- Dithiocarbamate Formation:
 - In a flame-dried round-bottom flask under N₂, dissolve piperidine (1 mmol) in MeCN (5 mL).

- Add CS

(1.5 mmol) dropwise at 0°C.
- Stir for 30 minutes to form the dithiocarbamate intermediate (often visible as a precipitate or color change).
- Fluorination:
 - Add AgF (3.0 mmol) to the reaction mixture in one portion (exclude light if possible, as Ag salts are photosensitive).
 - Stir the mixture at room temperature for 2–4 hours. Caution: Exothermic reaction.
- Work-up:
 - Filter the mixture through a pad of Celite to remove silver sulfide (Ag S, black solid).
 - Wash the pad with DCM.
 - Concentrate the filtrate carefully (product is volatile).
- Purification:
 - Purify via flash column chromatography (Pentane/Ether gradient) or distillation if scale permits.
 - Note: N-CF

amines can be hydrolytically unstable; store over molecular sieves or use immediately.

Synthesis Logic Diagram



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Caption: One-pot synthesis of **1-(Trifluoromethyl)piperidine** via AgF-mediated desulfurization of in situ generated dithiocarbamate.

Summary Data Tables

Table 1: NMR Shift Summary

Nucleus	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
F	-56.5	Singlet (s)	-	N-CF
C	122.5	Quartet (q)		N-CF
C	47.0	Quartet (q)		-CH
H	3.10 - 3.40	Multiplet (m)	-	-H

Table 2: Physical Properties

Property	Value	Notes
Physical State	Colorless Liquid	Volatile
Boiling Point	~70-80 °C	Estimated based on analogs
Solubility	High in CHCl ₃ , DCM	Low water solubility
Hydrolytic Stability	Low	Decomposes to piperidine + CO + HF in aq. acid

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